

1-Bromo-2-chloro-4-ethylbenzene physical properties

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Compound of Interest

Compound Name: 1-Bromo-2-chloro-4-ethylbenzene

Cat. No.: B2527302

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An In-depth Technical Guide to the Physical Properties of **1-Bromo-2-chloro-4-ethylbenzene**

This technical guide provides a comprehensive overview of the core physical properties of **1-Bromo-2-chloro-4-ethylbenzene**, tailored for researchers, scientists, and professionals in drug development. This document compiles available data into a structured format, outlines general experimental methodologies for property determination, and includes visualizations to illustrate key chemical relationships and workflows.

Compound Identity and Structure

1-Bromo-2-chloro-4-ethylbenzene is a halogenated aromatic hydrocarbon. Its structure consists of a benzene ring substituted with a bromine atom, a chlorine atom, and an ethyl group at positions 1, 2, and 4, respectively.

- IUPAC Name: **1-bromo-2-chloro-4-ethylbenzene**[\[1\]](#)[\[2\]](#)
- CAS Number: 1369951-03-0[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₈BrCl[\[1\]](#)[\[2\]](#)[\[3\]](#)
- SMILES: CCC1=CC=C(Br)C(Cl)=C1[\[2\]](#)

Physical Properties

The following table summarizes the key physical and chemical properties of **1-Bromo-2-chloro-4-ethylbenzene**. It is important to note that for some properties, data for isomers may be more readily available, and care must be taken to attribute data to the correct compound.

Property	Value	Source(s)
Molecular Weight	219.51 g/mol	[1][2][3]
Appearance	Clear, colorless liquid	[3][4][5] (Data for isomer 4-Bromo-1-chloro-2-ethylbenzene)
Purity	≥95%	[2][3]
Boiling Point	235.1°C at 760 mmHg	[4] (Data for isomer 4-Bromo-1-chloro-2-ethylbenzene)
Density	1.459 g/cm ³	[4] (Data for isomer 4-Bromo-1-chloro-2-ethylbenzene)
Solubility	Sparingly soluble in water; miscible with most organic solvents like ethanol and ether. [6][7]	This is a general characteristic for similar halogenated aromatic hydrocarbons.[6][7]
Refractive Index	1.556	[4] (Data for isomer 4-Bromo-1-chloro-2-ethylbenzene)
Flash Point	116.2°C	[4] (Data for isomer 4-Bromo-1-chloro-2-ethylbenzene)
Vapor Pressure	0.0778 mmHg at 25°C	[4] (Data for isomer 4-Bromo-1-chloro-2-ethylbenzene)

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Bromo-2-chloro-4-ethylbenzene** are not widely published. The following are general, standard methodologies used for these types of characterizations.

3.1. Determination of Boiling Point The boiling point is typically determined at atmospheric pressure using distillation. A sample of the compound is heated in a distillation apparatus, and the temperature at which the liquid and vapor phases are in equilibrium is recorded. For higher accuracy, the pressure is monitored, and corrections can be made to the boiling point at standard pressure.

3.2. Measurement of Density The density of a liquid can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated by dividing the mass by the volume.

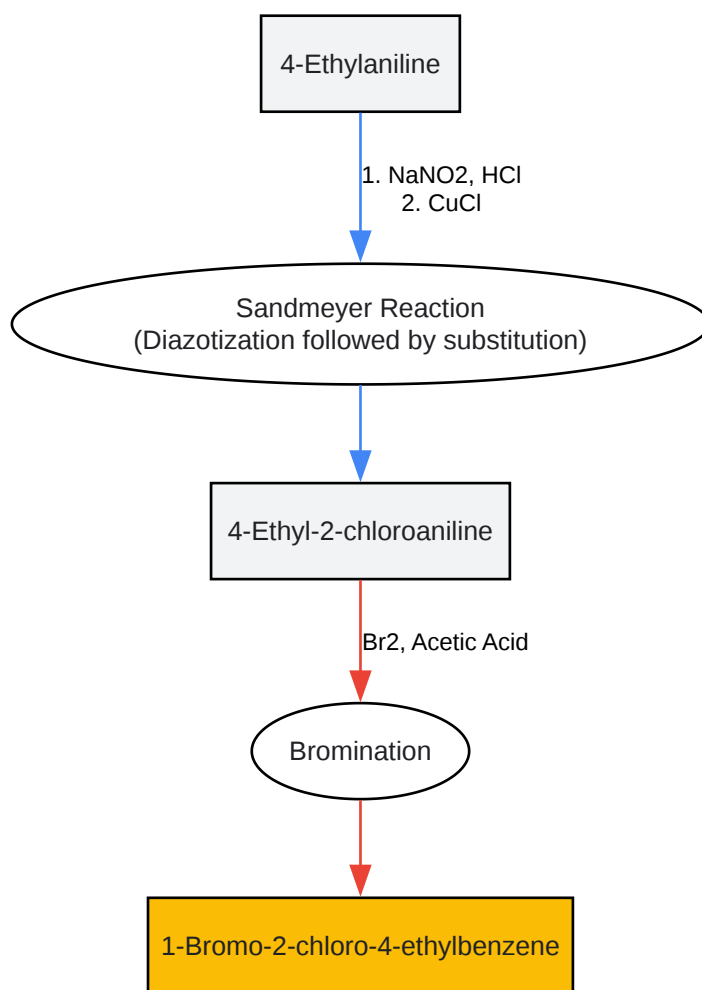
3.3. Solubility Assessment Solubility is determined by adding a small, measured amount of the solute (**1-Bromo-2-chloro-4-ethylbenzene**) to a known volume of a solvent (e.g., water, ethanol) at a constant temperature. The mixture is agitated until equilibrium is reached. The concentration of the dissolved solute is then measured, often using techniques like UV-Vis spectroscopy or gas chromatography, to quantify its solubility.

3.4. Refractive Index Measurement The refractive index is measured using a refractometer, typically an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the sample. This is usually done at a standard temperature, such as 20°C.

Visualizations

4.1. Proposed Synthesis Pathway

The following diagram illustrates a plausible multi-step synthesis pathway for **1-Bromo-2-chloro-4-ethylbenzene** starting from 4-ethylaniline. This represents a logical workflow for the chemical synthesis of the target compound.

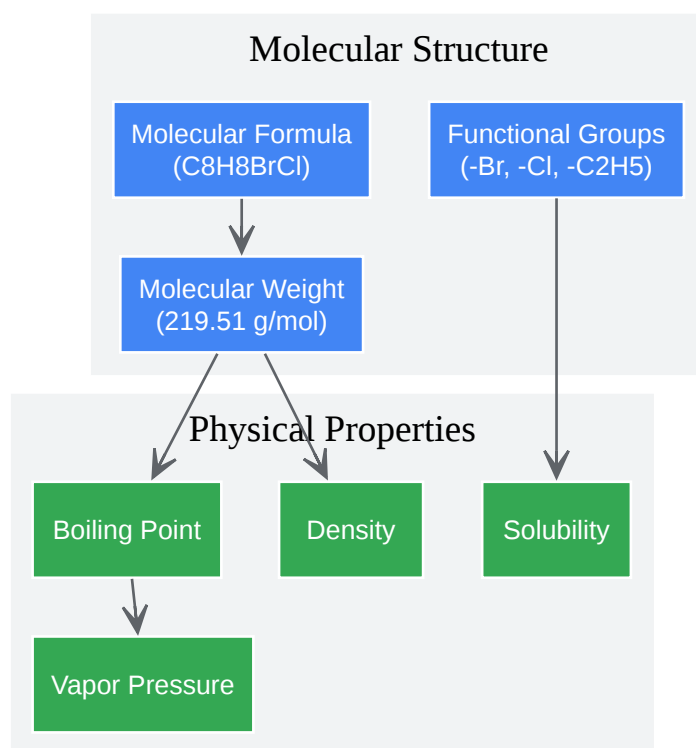


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A potential synthetic route for **1-Bromo-2-chloro-4-ethylbenzene**.

4.2. Interrelation of Physical Properties

This diagram illustrates the logical relationships between the fundamental structure of a molecule and its macroscopic physical properties.



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Relationship between molecular structure and physical properties.

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